

An In-depth Technical Guide to the Physical Properties of Ethylene Glycol-13C2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol-13C2

Cat. No.: B026584

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of **Ethylene glycol-13C2**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds. This document outlines the experimentally determined values for these properties, detailed protocols for their measurement, and a visual representation of the experimental workflow.

Physical Properties of Ethylene Glycol-13C2

Ethylene glycol-13C2, an isotopically labeled form of ethylene glycol with the chemical formula $\text{HO}[\text{13CH}_2][\text{13CH}_2]\text{OH}$, is a valuable compound in various research applications.^[1] Its physical properties are crucial for its handling, application, and in the design of experimental procedures. The melting and boiling points are fundamental characteristics for the identification and purity assessment of the substance.

Summary of Physical Data

The following table summarizes the key physical properties of **Ethylene glycol-13C2**. These values are based on literature data and are essential for laboratory use.

| Physical Property | Value |
|-------------------|---------------------------------|
| Melting Point | -13 °C ^{[1][2][3]} |
| Boiling Point | 196-198 °C ^{[1][2][3]} |

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is critical for verifying the purity and identity of a chemical compound. The following sections provide detailed methodologies for these measurements.

Determination of Melting Point

The melting point of a substance is the temperature range over which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. The capillary method is a widely used and reliable technique for this determination.^{[4][5][6]}

Principle: A small, powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting point range.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)^[5]
- Capillary tubes (sealed at one end)
- **Ethylene glycol-13C2** sample (solidified)
- Mortar and pestle (if sample needs to be powdered)
- Spatula

Procedure:

- Sample Preparation: Since **Ethylene glycol-13C2** is a liquid at room temperature, it must first be frozen to a solid state using a suitable cooling bath (e.g., dry ice/acetone). The solidified sample should then be finely powdered.

- **Packing the Capillary Tube:** Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard surface to pack the sample down to a height of 2-3 mm.^[5]
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid heating run to get a rough estimate. Heat the sample at a rate of 10-20 °C per minute.^[7]
- **Accurate Measurement:** For an accurate measurement, start with a new sample and heat rapidly to about 20 °C below the estimated melting point. Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.^[5]
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[8] For pure compounds, the boiling point is a characteristic physical property. A common and effective method for determining the boiling point of small liquid samples is the micro-boiling point or capillary method.^[9]

Principle: A small amount of the liquid is heated in a test tube containing an inverted capillary tube. As the liquid heats, its vapor pressure increases, forcing the air out of the capillary. Upon cooling, the liquid will enter the capillary tube at the temperature where its vapor pressure equals the atmospheric pressure, which is the boiling point.^[8]

Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)

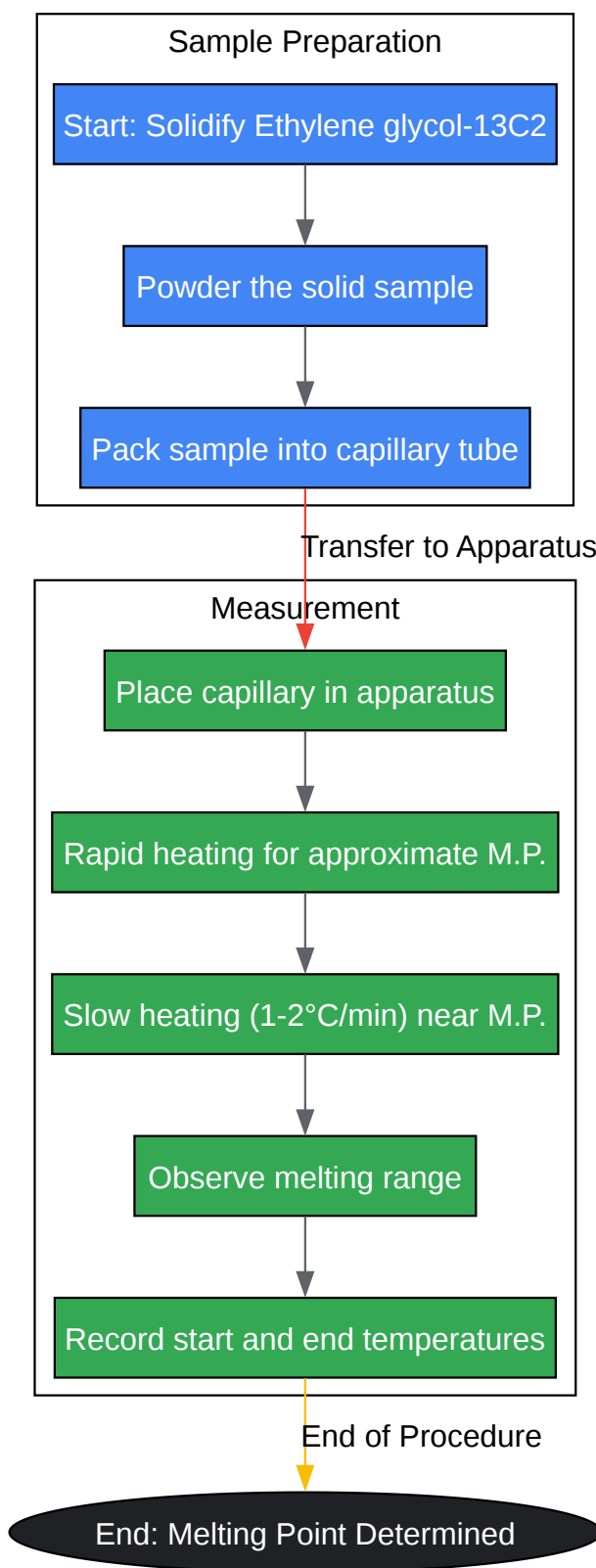
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- **Ethylene glycol-13C2** sample (liquid)
- Clamps and stand

Procedure:

- Sample Preparation: Place a few milliliters of **Ethylene glycol-13C2** into a small test tube.
- Capillary Insertion: Place a capillary tube (sealed end up) into the test tube with the liquid.
[\[10\]](#)[\[11\]](#)
- Apparatus Setup: Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. Immerse the assembly in a heating bath (e.g., silicone oil).
- Heating: Begin heating the bath at a steady rate. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube as the trapped air expands and is replaced by the vapor of the liquid.
- Observation: Continue heating until a rapid and continuous stream of bubbles is observed. At this point, remove the heat source and allow the apparatus to cool slowly.
- Recording the Boiling Point: The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[9\]](#)
Record this temperature.

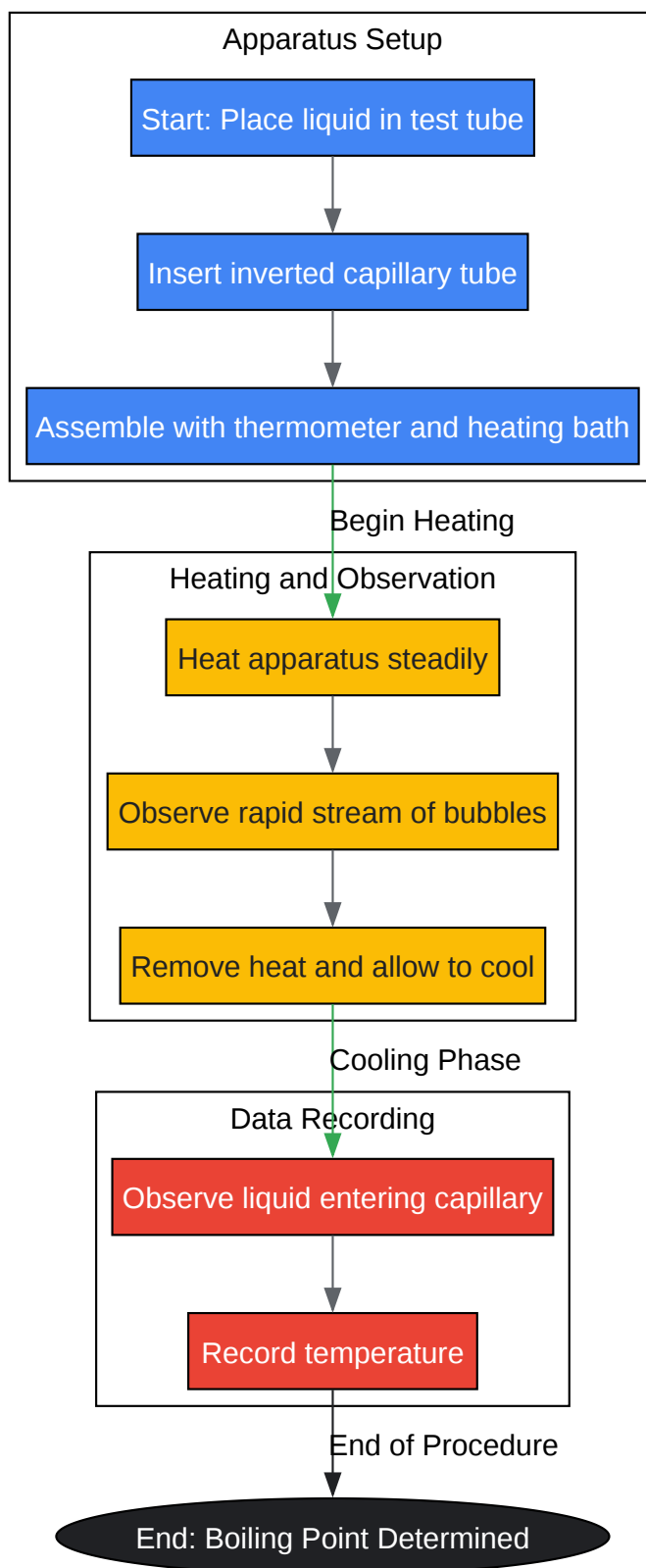
Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for determining the melting and boiling points of **Ethylene glycol-13C2**.



[Click to download full resolution via product page](#)

Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

Workflow for Boiling Point Determination

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 104700-12-1, ETHYLENE GLYCOL (1,2- $^{13}\text{C}_2$) | lookchem [lookchem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. 乙二醇- $^{13}\text{C}_2$ 99 atom % ^{13}C | Sigma-Aldrich [sigmaaldrich.com]
- 4. westlab.com [westlab.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. SSERC | Melting point determination [sserc.org.uk]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. Video: Boiling Points - Concept [jove.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. cdn.juniata.edu [cdn.juniata.edu]
- 11. byjus.com [byjus.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethylene Glycol- $^{13}\text{C}_2$]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026584#physical-properties-of-ethylene-glycol-13c2-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com